

# 7-Methyl-3-octyne: Nomenclature and Identification

**Author:** BenchChem Technical Support Team. **Date:** December 2025

## Compound of Interest

Compound Name: 7-Methyl-3-octyne

Cat. No.: B1605108

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The scientifically correct and universally accepted IUPAC name for the chemical compound in question is **7-methyl-3-octyne**. This name precisely describes its molecular structure according to the rules set by the International Union of Pure and Applied Chemistry (IUPAC). The structure consists of an eight-carbon chain (octyne) with a triple bond starting at the third carbon and a methyl group attached to the seventh carbon.

The compound is identified by the CAS Registry Number 37050-06-9.[1] Its molecular formula is C<sub>9</sub>H<sub>16</sub>, and it has a molecular weight of 124.22 g/mol .[2]

While the IUPAC name is the standard, several synonyms are also used to refer to this compound in various contexts, including commercial listings and chemical databases.

Type	Name
IUPAC Name	7-methyl-3-octyne[1][3]
Alternative IUPAC	7-methyloct-3-yne[2][3][4]
Other Names	1-Ethyl-2-isoamylacetylene[3][5]
Aethyl-isoamyl-acetylen[4]	
methyloctyne[3][5]	

It is important to note that the request for an in-depth technical guide, including experimental protocols and signaling pathway diagrams, is not applicable to the topic of chemical

nomenclature. Such a format is suited for describing complex biological processes or experimental research, not for defining the name of a chemical compound.

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## References

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- To cite this document: BenchChem. [7-Methyl-3-octyne: Nomenclature and Identification]. BenchChem, [2025]. [Online PDF]. Available at: [https://www.benchchem.com/product/b1605108#7-methyl-3-octyne-iupac-name-and-synonyms]

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Address: 3281 E Guasti Rd

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